Proper Disposal of CX614: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*CX614*
CAS No.:	*191744-13-5*
Cat. No.:	*B1669365*

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This document provides essential safety and logistical information for the proper disposal of **CX614**, a combustible solid with a high water hazard classification. The following procedures are designed to ensure the safety of laboratory personnel and to maintain compliance with environmental regulations. This guidance is intended for researchers, scientists, and drug development professionals who handle this compound.

Core Safety and Chemical Data

All personnel must review the following chemical properties and safety information before handling **CX614** for disposal.

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Property	Value	Citation
Chemical Name	2,3,6a,7,8,9-Hexahydro-11H-1,4-dioxino[2,3-g]pyrrolo[2,1-b][1][2]benzoxazin-11-one	
Molecular Formula	$C_{13}H_{13}NO_4$	
Molecular Weight	247.25 g/mol	
Appearance	White to beige powder	[1]
Solubility	Soluble in DMSO	[1]
Storage Temperature	2-8°C	[1]
Storage Class	11 - Combustible Solids	[3]
Water Hazard Class (WGK)	3 (highly hazardous to water)	[3]

Experimental Protocols: Standard Disposal Procedure

The following step-by-step protocol for the disposal of **CX614** is based on general best practices for combustible solids and chemicals with a high water hazard classification. Note: This procedure is a general guideline. Always consult the specific Safety Data Sheet (SDS) for **CX614** provided by the manufacturer for the most accurate and detailed disposal instructions.

1. Personal Protective Equipment (PPE):

- Wear standard laboratory PPE, including safety goggles, a flame-retardant lab coat, and chemical-resistant gloves (e.g., nitrile).

2. Waste Segregation:

- Designate a specific, clearly labeled hazardous waste container for **CX614** waste.
- Do not mix **CX614** waste with other chemical waste streams unless explicitly permitted by your institution's hazardous waste management plan. In particular, keep it separate from incompatible materials such as strong oxidizing agents.

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3. Containerization:

- Use a UN-approved, sealable, and non-reactive container for collecting **CX614** waste. The container must be in good condition, free from leaks or cracks.
- For solid waste (e.g., contaminated gloves, weighing paper), place it directly into the designated waste container.
- For solutions of **CX614** in solvents (e.g., DMSO), collect the liquid waste in a separate, compatible, and clearly labeled container. Do not dispose of liquid **CX614** waste down the drain.

4. Labeling:

- Clearly label the hazardous waste container with the words "Hazardous Waste," the full chemical name "**CX614**," and the approximate quantity. Include any other information required by your institution's Environmental Health and Safety (EHS) department.

5. Storage of Waste:

- Store the sealed hazardous waste container in a designated, well-ventilated, and cool area, away from sources of ignition and incompatible materials.
- The storage area should be secure and accessible only to authorized personnel.

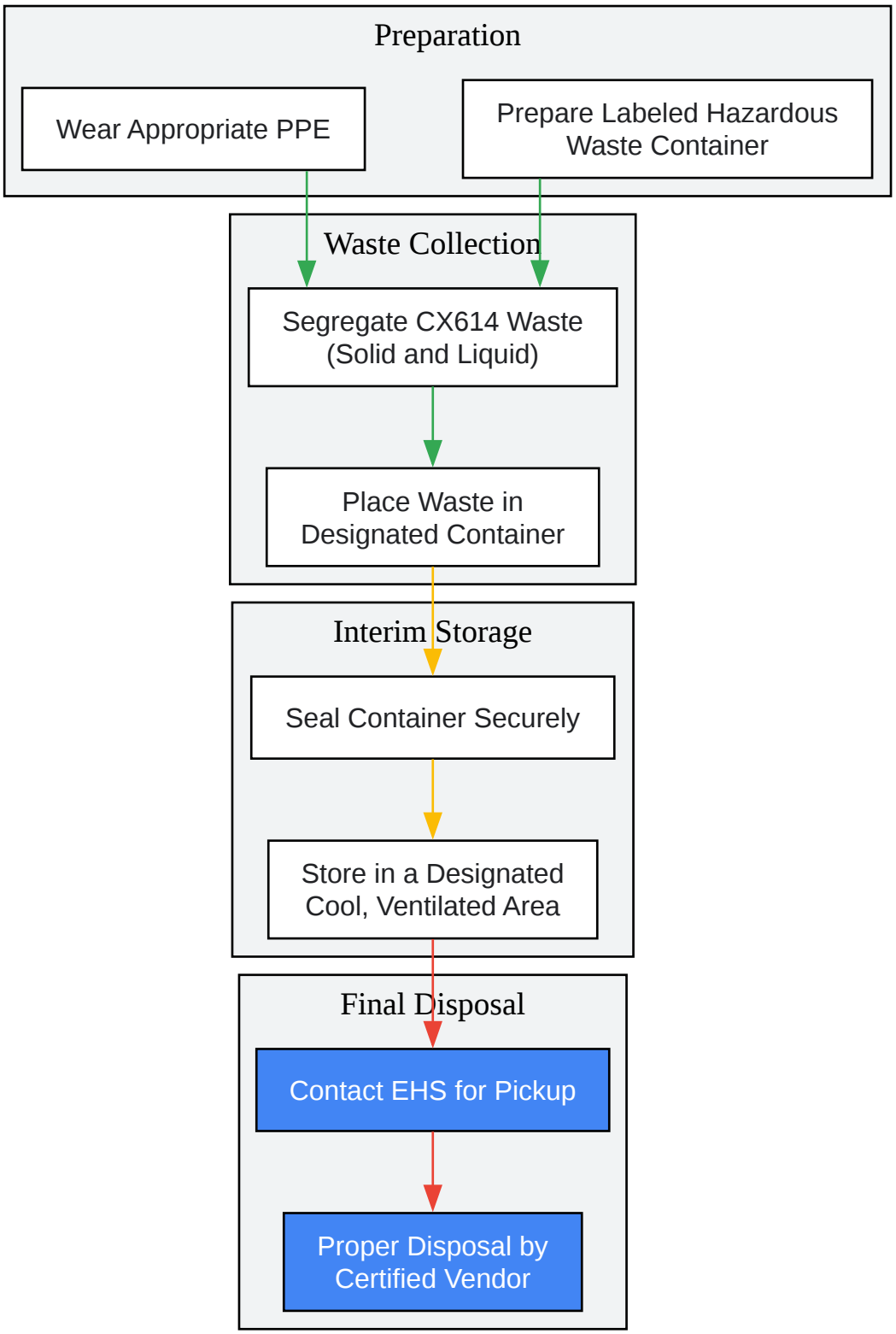
6. Disposal Request:

- Once the waste container is full or ready for disposal, contact your institution's EHS department or a certified hazardous waste disposal contractor to arrange for pickup and proper disposal.
- Provide the waste manifest with all necessary information about the contents of the container.

Disposal Workflow Diagram

The following diagram illustrates the proper disposal workflow for **CX614**.

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Caption: Step-by-step workflow for the safe disposal of **CX614**.

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References

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- To cite this document: BenchChem. [Proper Disposal of CX614: A Guide for Laboratory Professionals]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1669365/docs#proper-disposal-of-cx614-a-guide-for-laboratory-professionals]

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